

# Bisphenol A- $^{13}\text{C}_{12}$ CAS number and molecular weight.

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## Compound of Interest

Compound Name: Bisphenol A- $^{13}\text{C}_{12}$

Cat. No.: B564797

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## In-Depth Technical Guide: Bisphenol A- $^{13}\text{C}_{12}$

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on Bisphenol A- $^{13}\text{C}_{12}$  (BPA- $^{13}\text{C}_{12}$ ), an isotopically labeled compound crucial for the accurate quantification of Bisphenol A (BPA) in various matrices. This document outlines its core properties, details a common experimental protocol for its use, and illustrates the key signaling pathways affected by BPA exposure.

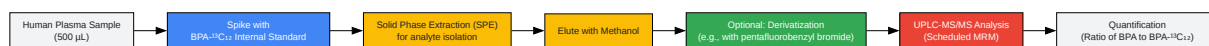
## Core Properties of Bisphenol A- $^{13}\text{C}_{12}$

Bisphenol A- $^{13}\text{C}_{12}$  is a stable isotope-labeled form of Bisphenol A, where the twelve carbon atoms in the two phenyl rings are replaced with the carbon-13 isotope. This labeling makes it an ideal internal standard for analytical quantification, particularly in mass spectrometry-based methods, as it shares identical physicochemical properties with the unlabeled analyte but is distinguishable by its higher mass.

Property	Value
CAS Number	263261-65-0
Molecular Formula	C <sub>3</sub> <sup>13</sup> C <sub>12</sub> H <sub>16</sub> O <sub>2</sub>
Molecular Weight	240.20 g/mol
Appearance	White to light yellow solid
Synonyms	2,2-Bis(4-hydroxyphenyl- <sup>13</sup> C <sub>6</sub> )propane, 4,4'-Isopropylidenediphenol- <sup>13</sup> C <sub>12</sub>

## Experimental Protocol: Quantification of Bisphenol A in Human Plasma using BPA-<sup>13</sup>C<sub>12</sub>

A common application for BPA-<sup>13</sup>C<sub>12</sub> is in isotope dilution mass spectrometry for the accurate measurement of BPA in biological samples. The following is a generalized workflow for the quantification of BPA in human plasma.



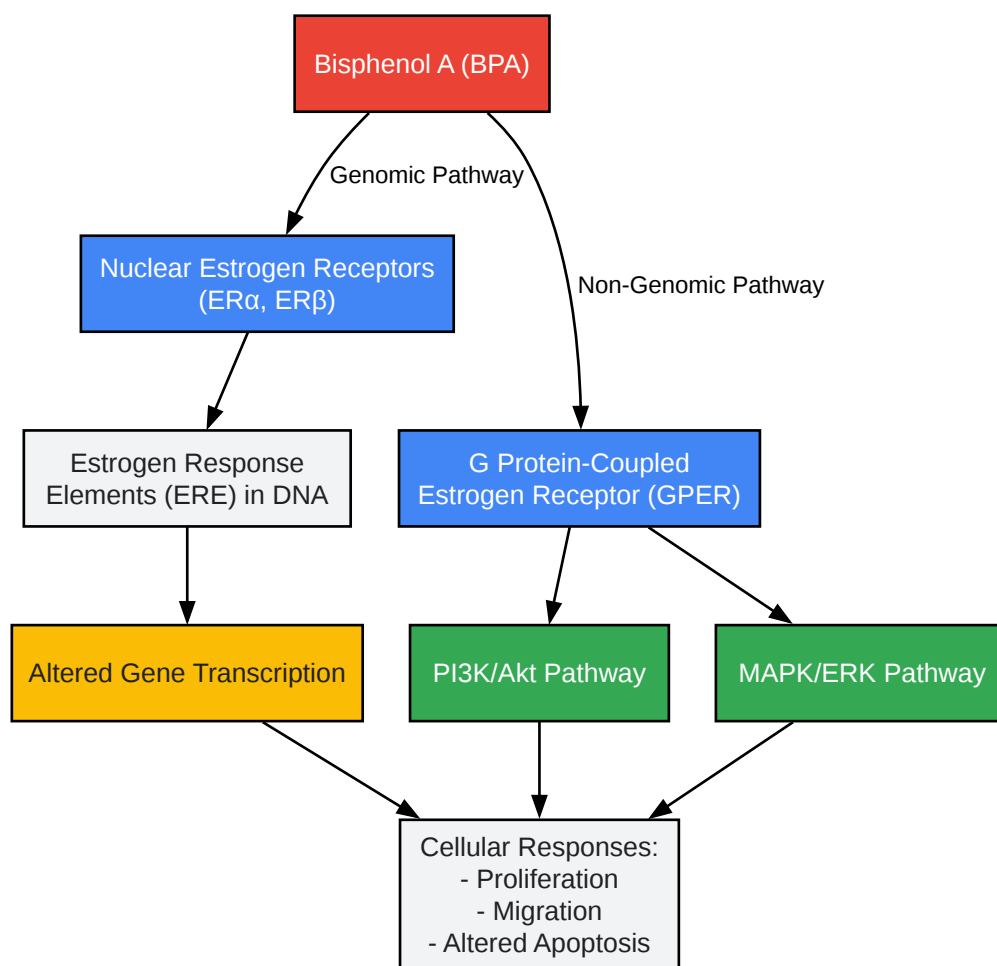
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Fig. 1: Experimental workflow for BPA quantification.

This workflow outlines the key steps for sample preparation and analysis.[1][2] The use of an isotopically labeled internal standard like BPA-<sup>13</sup>C<sub>12</sub> is critical for correcting for matrix effects and variations in sample processing and instrument response, thereby ensuring high accuracy and precision in the final quantification.[3][4][5]

## Signaling Pathways Modulated by Bisphenol A

Bisphenol A is a well-documented endocrine-disrupting chemical that exerts its effects by mimicking natural hormones, primarily estrogen.[6][7] It can interact with various receptors and modulate multiple downstream signaling pathways, leading to a range of cellular responses.[8][9][10]



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Fig. 2: BPA's interaction with estrogen signaling pathways.

As illustrated, BPA can initiate both genomic and non-genomic signaling cascades.[11] In the genomic pathway, BPA binds to nuclear estrogen receptors (ER $\alpha$  and ER $\beta$ ), which then translocate to the nucleus, bind to estrogen response elements on DNA, and alter the transcription of target genes.[11] In the non-genomic pathway, BPA can activate membrane-associated receptors like GPER, leading to the rapid activation of intracellular signaling cascades such as PI3K/Akt and MAPK/ERK.[9][11] These pathways are crucial regulators of cell proliferation, survival, and migration, and their dysregulation by BPA is linked to various pathologies.[8][9]

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